

2,3-Dibromo-5-nitropyridine: A Technical Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dibromo-5-nitropyridine

Cat. No.: B100588

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Disclaimer: No specific Safety Data Sheet (SDS) for **2,3-Dibromo-5-nitropyridine** is publicly available. This guide is compiled from data on structurally similar compounds, including its isomers, to provide a comprehensive overview of potential hazards and safe handling practices. The information herein should be used as a reference for risk assessment, not as a direct substitute for a compound-specific SDS.

This technical guide provides an in-depth overview of the safety information for **2,3-Dibromo-5-nitropyridine**, designed for researchers, scientists, and professionals in drug development. Due to the absence of a dedicated SDS for this specific compound, this document extrapolates data from closely related brominated and nitrated pyridine derivatives.

Chemical and Physical Properties

Quantitative data on the physicochemical properties of **2,3-Dibromo-5-nitropyridine** is limited. The following table summarizes available information for the target compound and its isomers to provide a comparative overview.


Property	2,3-Dibromo-5-nitropyridine	2-Bromo-5-nitropyridine	5-Bromo-2-nitropyridine	2,5-Dibromo-3-nitropyridine
Molecular Formula	C ₅ H ₂ Br ₂ N ₂ O ₂	C ₅ H ₃ BrN ₂ O ₂	C ₅ H ₃ BrN ₂ O ₂	C ₅ H ₂ Br ₂ N ₂ O ₂
Molecular Weight	281.89 g/mol	202.99 g/mol	202.99 g/mol	281.89 g/mol
Appearance	Not specified	Pale yellow to light brown crystalline powder	Light yellow solid	Light orange to yellow to green powder/crystal
Melting Point	Not specified	139-141 °C	148-150 °C	92-96 °C
Boiling Point	Not specified	145-147 °C at 10 mmHg	Not specified	Not specified
CAS Number	15862-36-9	4487-59-6	39856-50-3	15862-37-0

Hazard Identification and GHS Classification

A formal GHS classification for **2,3-Dibromo-5-nitropyridine** is not available. However, based on the classifications of its isomers, it is prudent to handle this compound with a high degree of caution. The following table summarizes the GHS hazard classifications for related compounds.

Hazard Category	2-Bromo-5-nitropyridine	5-Bromo-2-nitropyridine	2,5-Dibromo-3-nitropyridine
Acute Toxicity, Oral	Category 3 (Toxic if swallowed)	Not Classified	Not Classified
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	Category 2 (Causes skin irritation)	Category 2 (Causes skin irritation)
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	Category 2 (Causes serious eye irritation)	Category 2 (Causes serious eye irritation)
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	Category 3 (May cause respiratory irritation)	Not Classified

Pictograms (Anticipated for **2,3-Dibromo-5-nitropyridine**):

 alt text

 alt text

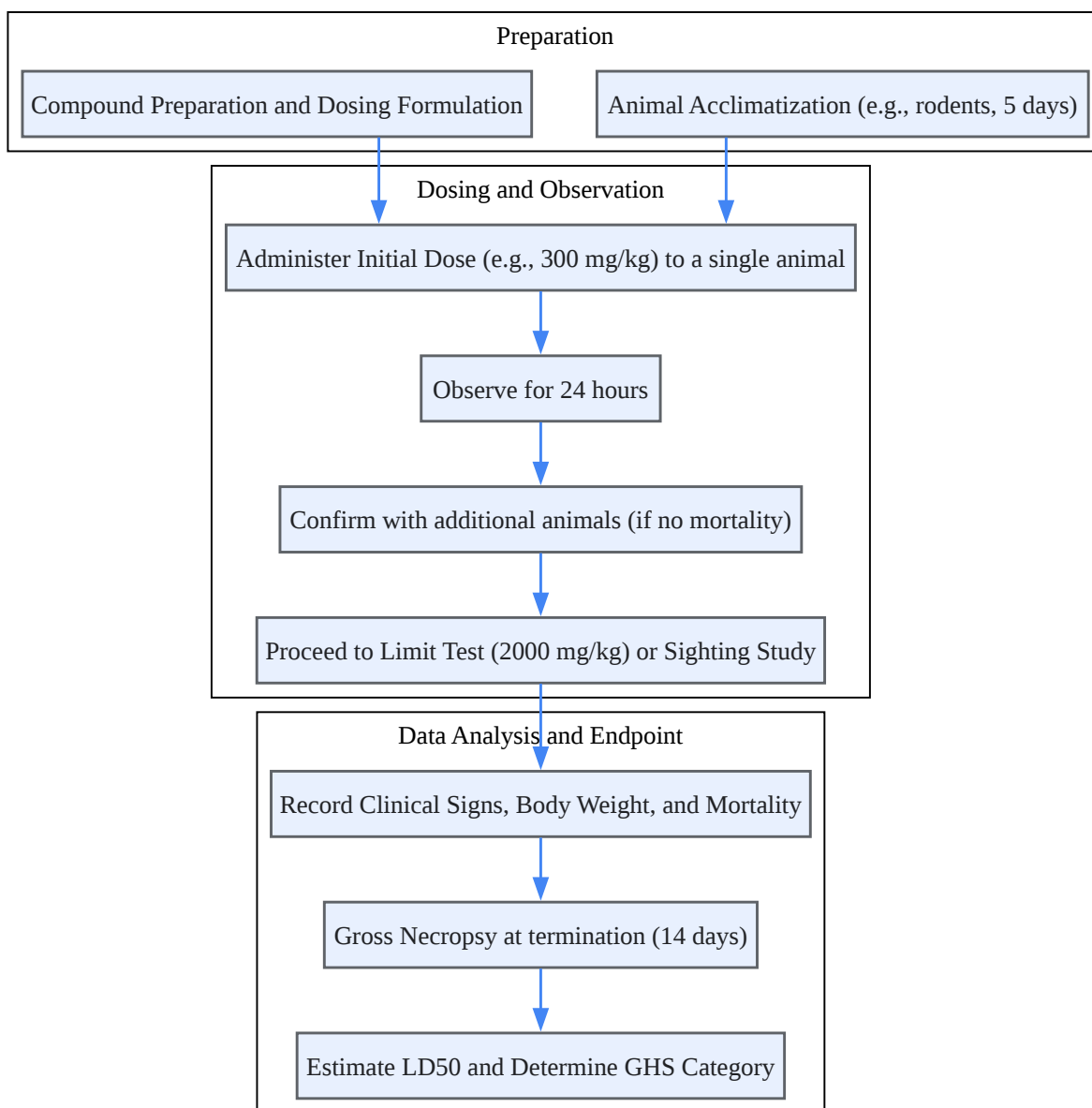
Signal Word (Anticipated): Danger

Anticipated Hazard Statements:

- Toxic if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Experimental Protocols

As no specific toxicological studies for **2,3-Dibromo-5-nitropyridine** were found, this section outlines a general experimental workflow for assessing the acute oral toxicity of a novel chemical compound, based on OECD Guideline 423.



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Acute Oral Toxicity Testing Workflow (OECD 423).

Safe Handling and Personal Protective Equipment (PPE)

Given the anticipated hazards, stringent safety protocols are mandatory when handling **2,3-Dibromo-5-nitropyridine**.

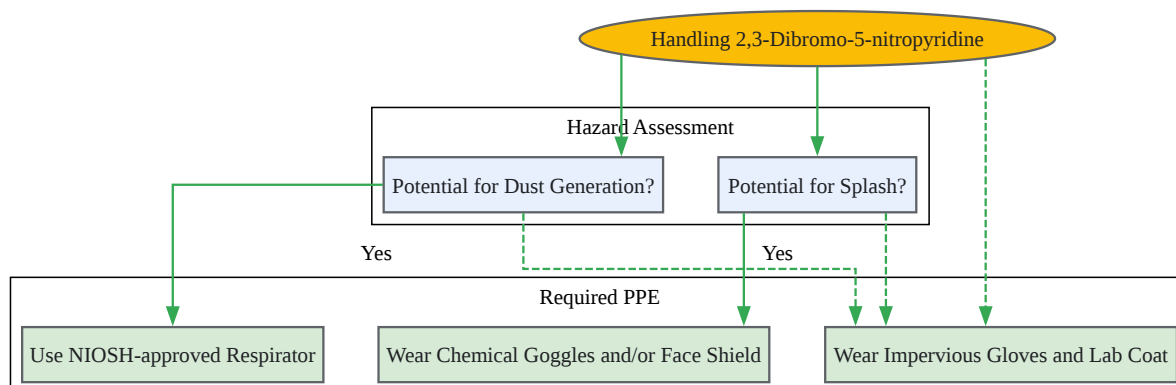
Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Impervious gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.

The following diagram illustrates the logical flow for selecting appropriate PPE.



[Click to download full resolution via product page](#)*Personal Protective Equipment (PPE) Selection Logic.*

First Aid Measures

In case of exposure, immediate medical attention is crucial. The following table summarizes first aid procedures based on data from related compounds.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Emergency Procedures for Spills and Fires

Spill Response:

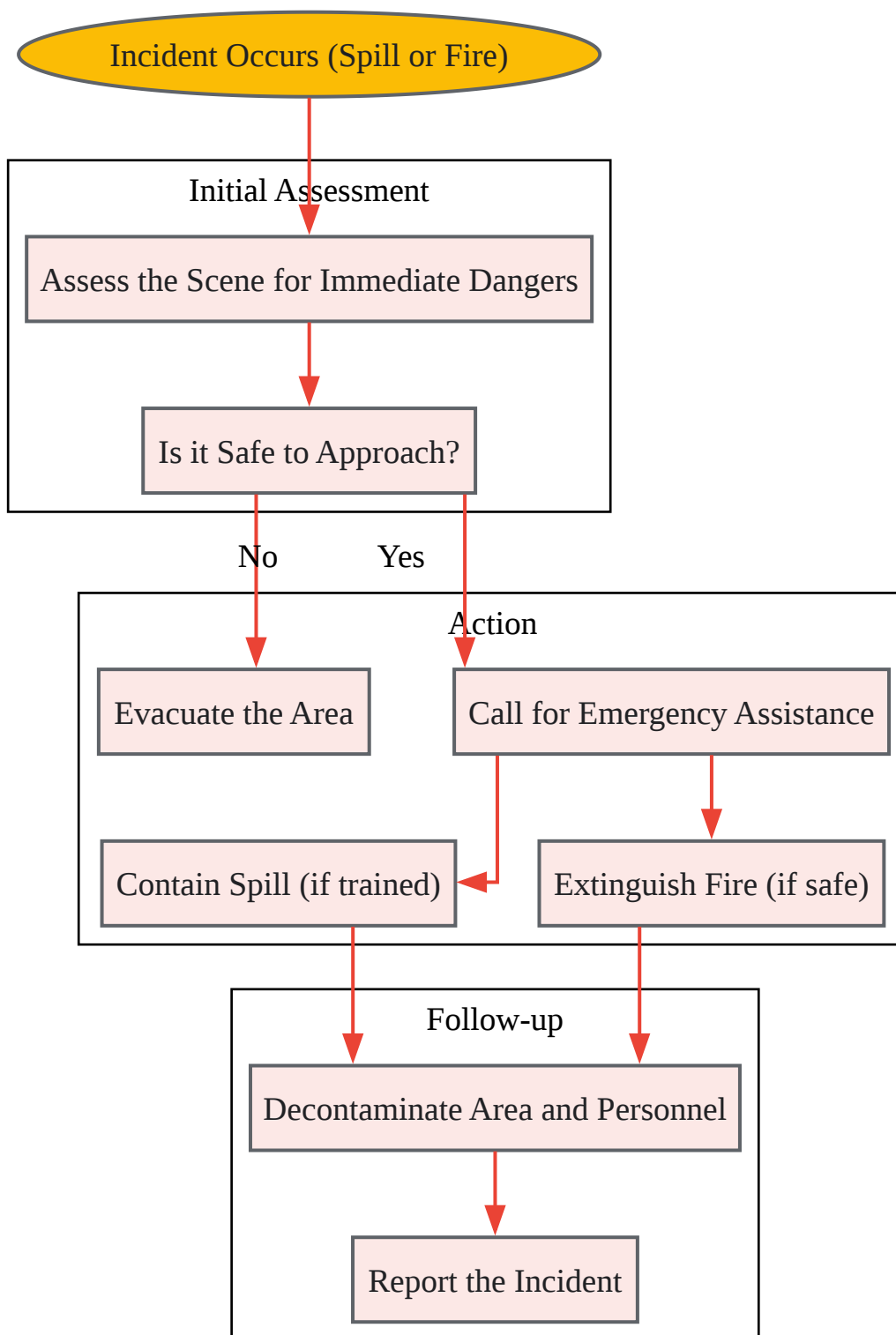
- Evacuate the area.
- Wear appropriate PPE.
- Avoid generating dust.

- Carefully sweep or scoop up the material into a sealed container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce toxic fumes of carbon oxides, nitrogen oxides, and hydrogen bromide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

The following flowchart outlines the general emergency response procedure.



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General Emergency Response Flowchart.

Stability and Reactivity

- Reactivity: No specific data is available.
- Chemical Stability: Likely stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, sparks, and dust formation.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide gas.

Toxicological and Ecological Information

Detailed toxicological and ecological data for **2,3-Dibromo-5-nitropyridine** are not available. Based on related compounds, it is expected to be harmful to aquatic life. Do not allow this chemical to enter the environment.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. It is recommended to use a licensed professional waste disposal service.

This guide is intended to promote a culture of safety and responsible handling of **2,3-Dibromo-5-nitropyridine** in a research environment. Always consult with your institution's environmental health and safety department for specific guidance.

- To cite this document: BenchChem. [2,3-Dibromo-5-nitropyridine: A Technical Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b100588#2-3-dibromo-5-nitropyridine-safety-data-sheet-sds-information\]](https://www.benchchem.com/product/b100588#2-3-dibromo-5-nitropyridine-safety-data-sheet-sds-information)

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com